

Application Note: HPLC Analysis of 2-Amino-4-chloro-6-methylpyrimidine

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Compound of Interest

Compound Name: 2-Amino-4-chloro-6-methylpyrimidine

Cat. No.: B145687

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Introduction

2-Amino-4-chloro-6-methylpyrimidine is a crucial building block in the synthesis of various active pharmaceutical ingredients (APIs) and agrochemicals.[1] Accurate and reliable analytical methods are therefore essential for quality control, ensuring the purity of the starting material and the integrity of the final products. This application note outlines a robust HPLC method for the determination of **2-Amino-4-chloro-6-methylpyrimidine**.

Principle of the Method

The method employs reversed-phase high-performance liquid chromatography (RP-HPLC) with UV detection. Separation is achieved on a C18 stationary phase based on the analyte's hydrophobicity. The mobile phase consists of a mixture of an aqueous buffer and an organic modifier. Isocratic elution is used to separate the analyte from potential impurities. For mass spectrometry (MS) compatible applications, the phosphoric acid in the mobile phase can be substituted with formic acid.[2]

Experimental Protocols

A detailed methodology for the HPLC analysis is provided below. This protocol is a representative method and may require optimization for specific laboratory conditions and instrumentation.

Instrumentation and Materials

- HPLC System: A system equipped with a pump, autosampler, column oven, and UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 µm particle size).
- Solvents: HPLC grade acetonitrile, methanol, and water.
- Reagents: Phosphoric acid (or formic acid for MS compatibility).
- Standard: **2-Amino-4-chloro-6-methylpyrimidine** reference standard.

Chromatographic Conditions

Parameter	Condition
Mobile Phase	Acetonitrile and Water with 0.1% Phosphoric Acid (e.g., 50:50 v/v)
Column	C18, 4.6 x 150 mm, 5 µm
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	UV at 254 nm
Injection Volume	10 µL
Run Time	10 minutes

Preparation of Solutions

- Mobile Phase Preparation: Prepare a 0.1% phosphoric acid solution in water. Mix with acetonitrile in the desired ratio (e.g., 50:50 v/v). Filter and degas the mobile phase before use.
- Standard Stock Solution (1000 µg/mL): Accurately weigh 100 mg of **2-Amino-4-chloro-6-methylpyrimidine** reference standard and transfer to a 100 mL volumetric flask. Dissolve in

and dilute to volume with methanol.

- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations in the desired range (e.g., 1-100 µg/mL) for linearity studies.
- **Sample Preparation:** Accurately weigh the sample containing **2-Amino-4-chloro-6-methylpyrimidine**, dissolve it in a suitable solvent (e.g., methanol), and dilute with the mobile phase to a concentration within the calibration range. Filter the sample solution through a 0.45 µm syringe filter before injection.

Data Presentation

The following tables summarize representative quantitative data that would be obtained during the validation of this analytical method.

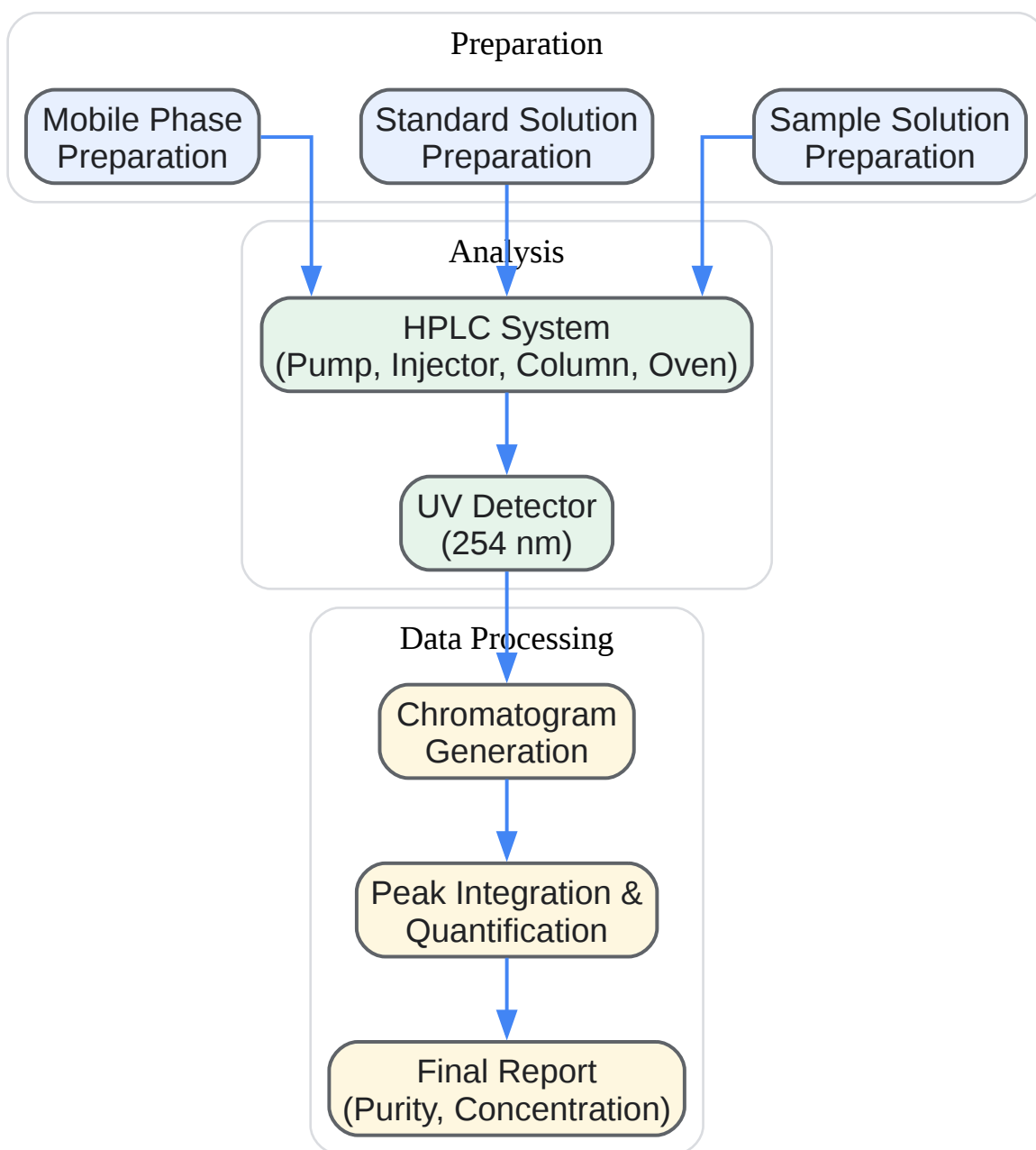
Table 1: System Suitability Parameters

Parameter	Acceptance Criteria	Representative Result
Tailing Factor (T)	$T \leq 2.0$	1.2
Theoretical Plates (N)	$N \geq 2000$	5500
Retention Time (RT)	Approx. 4.5 min	4.62 min

Table 2: Method Validation Summary (Representative Data)

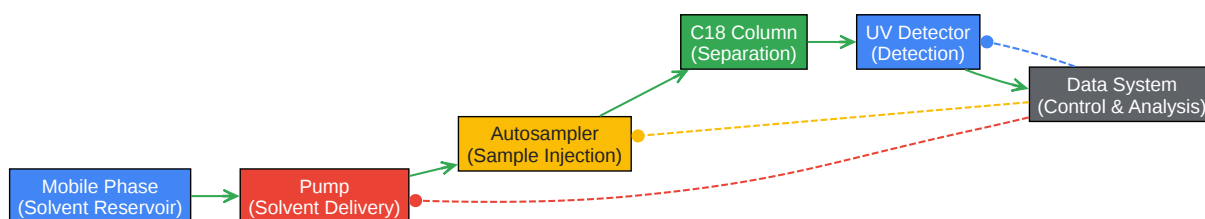
Parameter	Result
Linearity (Correlation Coefficient, r^2)	> 0.999
Range	1 - 100 $\mu\text{g/mL}$
Limit of Detection (LOD)	0.2 $\mu\text{g/mL}$
Limit of Quantitation (LOQ)	0.6 $\mu\text{g/mL}$
Accuracy (% Recovery)	98.0 - 102.0%
Precision (% RSD)	< 2.0%

Visualizations



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Caption: Experimental workflow for the HPLC analysis of **2-Amino-4-chloro-6-methylpyrimidine**.



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Caption: Logical relationship of key components in the HPLC system.

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References

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- 2. Separation of 2-Amino-4-chloro-6-methylpyrimidine on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
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